

physical and chemical properties of Triethylbenzylammonium tribromide

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Compound of Interest

Compound Name: *Triethy benzyl ammonium tribromide*

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An In-depth Technical Guide to Triethylbenzylammonium Tribromide: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triethylbenzylammonium tribromide (BTEAT) is a stable, crystalline quaternary ammonium tribromide that serves as an efficient and regioselective brominating agent for activated aromatic compounds. This technical guide provides a comprehensive overview of the known physical and chemical properties of BTEAT, detailed experimental protocols for its synthesis and application in organic synthesis, and a discussion of its potential relevance in drug development processes.

Introduction

Quaternary ammonium tribromides are a class of reagents that have gained significant attention in organic synthesis as solid, stable, and safer alternatives to liquid bromine.^[1] Triethylbenzylammonium tribromide ([PhCH₂N(Et)₃]Br₃) is a notable member of this class, offering high reactivity and selectivity in bromination reactions. Its ease of handling and recoverability make it an attractive reagent for both laboratory-scale and potentially larger-scale synthetic applications. This guide aims to consolidate the available technical information on this compound for researchers and professionals in the chemical and pharmaceutical sciences.

Physical and Chemical Properties

Quantitative data for Triethylbenzylammonium tribromide is not extensively reported in the literature. The following tables summarize the available information. For comparative context, some properties of the corresponding monobromide, Triethylbenzylammonium bromide (TEBAB), are also included where specified.

Table 1: Physical Properties of Triethylbenzylammonium Tribromide

| Property | Value | Source |
|-------------------|---|------------|
| Appearance | Yellow crystalline solid | [2] |
| Molecular Formula | C13H22Br3N | Inferred |
| Molecular Weight | 432.03 g/mol | Calculated |
| Melting Point | Not explicitly reported. | - |
| Solubility | Not explicitly reported. Quaternary ammonium salts are generally soluble in polar organic solvents.[3] | - |

Table 2: Chemical Properties and Identifiers

| Property | Value | Source |
|---------------|--|--------|
| Chemical Name | Triethylbenzylammonium tribromide | - |
| Abbreviation | BTEAT | [2] |
| CAS Number | Not explicitly assigned. | - |
| Stability | Stable, crystalline solid that can be handled easily.[2] | [2] |
| Reactivity | Acts as a regioselective brominating agent for anilines, phenols, and anisoles.[2] | [2] |

Experimental Protocols

The following experimental protocols are based on the work of Pourmousavi and Salehi.^[2]

Synthesis of Triethylbenzylammonium Tribromide (BTEAT)

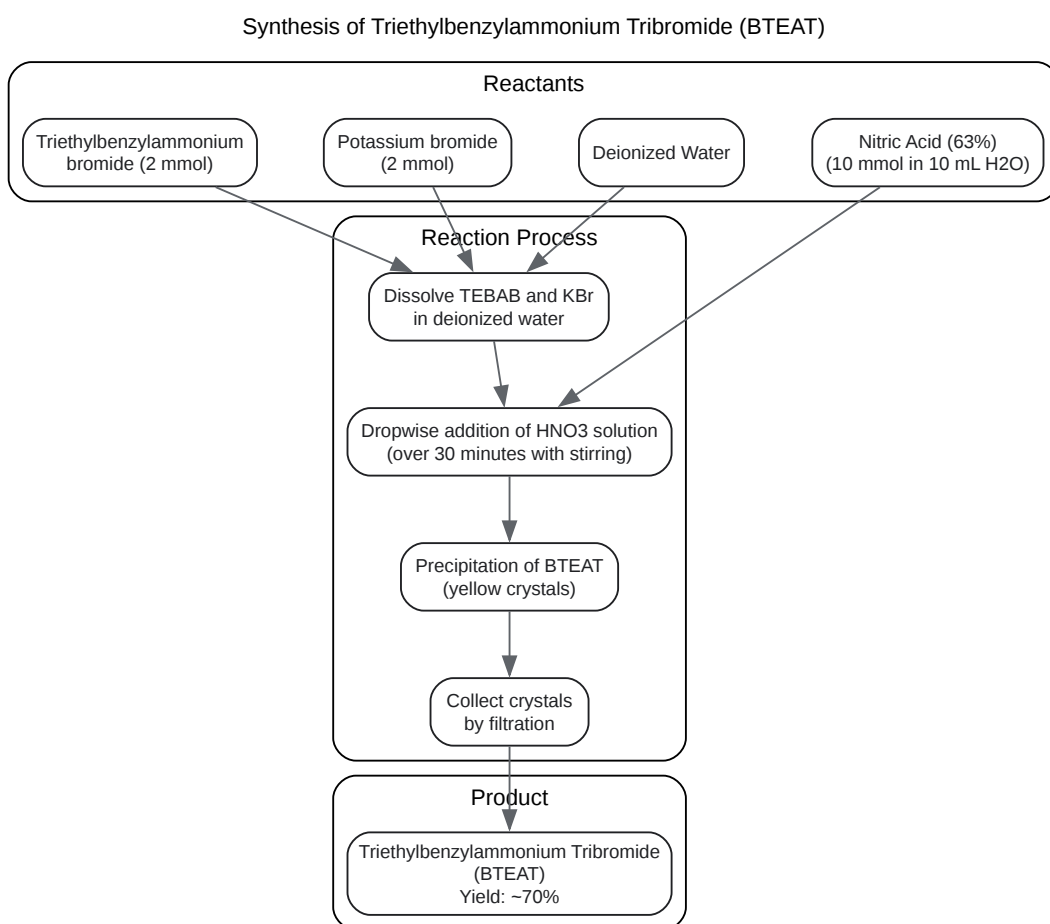
Materials:

- Triethylbenzylammonium bromide (TEBAB)
- Potassium bromide (KBr)
- Nitric acid (HNO₃, 63%)
- Deionized water

Procedure:

- In a suitable reaction vessel, dissolve Triethylbenzylammonium bromide (2 mmol) and potassium bromide (0.24 g, 2 mmol) in deionized water.
- With stirring, add a solution of nitric acid (63%, 0.45 mL, 10 mmol) in 10 mL of water dropwise over a period of 30 minutes.
- The product, Triethylbenzylammonium tribromide (BTEAT), will precipitate as yellow crystals.
- Collect the crystals by filtration.
- The yield of the product is reported to be approximately 70% (0.604 g).^[2]

Workflow Diagram:



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Caption: Workflow for the synthesis of Triethylbenzylammonium Tribromide.

Regioselective Bromination of Activated Aromatic Compounds

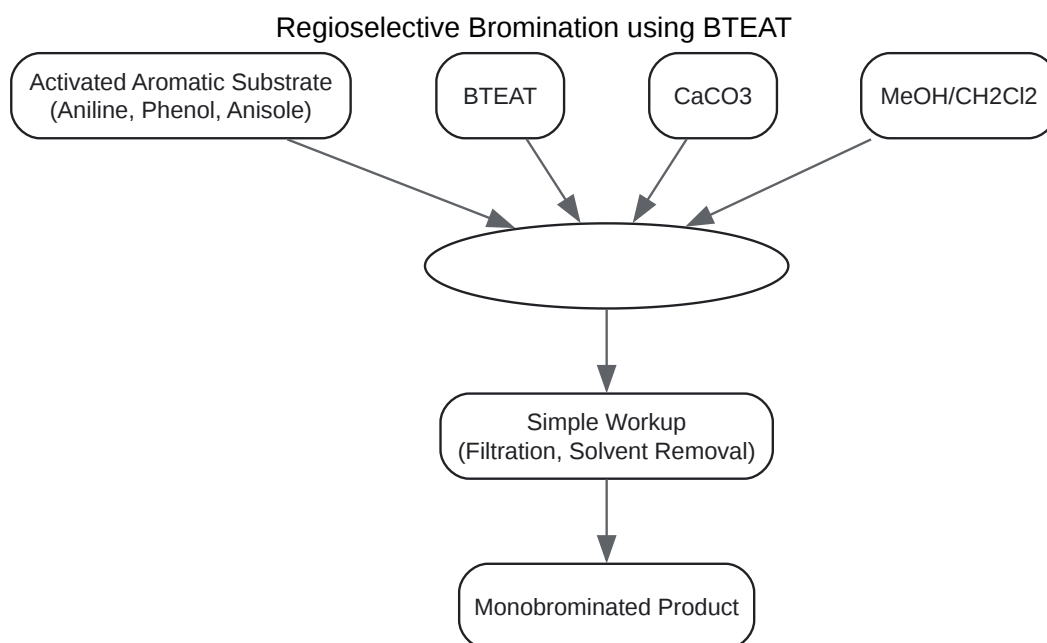
Materials:

- Activated aromatic substrate (e.g., aniline, phenol, or anisole derivative)
- Triethylbenzylammonium tribromide (BTEAT)
- Calcium carbonate (CaCO_3)
- Methanol (MeOH)
- Dichloromethane (CH_2Cl_2)

Procedure:

- In a reaction flask, dissolve the activated aromatic substrate in a solvent mixture of methanol and dichloromethane.
- Add Triethylbenzylammonium tribromide (BTEAT) and calcium carbonate to the solution.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Reaction times are reported to be short, with some phenols and anilines reacting almost immediately.^[2]
- Upon completion of the reaction, the monobrominated product can be isolated through a straightforward workup procedure, which typically involves filtration to remove calcium carbonate and the spent reagent, followed by removal of the solvent.^[2]

Logical Relationship Diagram:



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Caption: Logical flow for the regioselective bromination of aromatics.

Characterization

Detailed spectroscopic data for Triethylbenzylammonium tribromide is not readily available in the cited literature. Characterization would typically involve the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would be used to confirm the structure of the cation. The spectra would be expected to show signals corresponding to the benzyl and triethyl groups.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the characteristic vibrational frequencies of the functional groups present in the molecule.

- **Melting Point Analysis:** Determination of the melting point is a standard method for assessing the purity of a crystalline solid.
- **Elemental Analysis:** To confirm the empirical formula of the compound.

Applications in Drug Development

The ability of Triethylbenzylammonium tribromide to act as a regioselective brominating agent for activated aromatic rings is highly relevant to drug development.^[1] Bromo-substituted aromatic compounds are common intermediates in the synthesis of pharmaceuticals. The mild reaction conditions, high yields, and ease of handling offered by BTEAT make it a valuable tool for introducing bromine atoms into complex molecules during the drug discovery and development process.

Conclusion

Triethylbenzylammonium tribromide is a promising reagent for the regioselective bromination of anilines, phenols, and anisoles. While a comprehensive dataset of its physical and chemical properties is yet to be established in the literature, the available information highlights its stability, ease of synthesis, and high efficiency in organic synthesis. Further research into its properties and applications is warranted and would be of significant interest to the scientific and drug development communities.

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- To cite this document: BenchChem. [physical and chemical properties of Triethylbenzylammonium tribromide]. BenchChem, [2025]. [Online PDF]. Available at:

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